

# Navigating the Research Chemical Landscape: A Guide to Diphenylbutane Isomers and Derivatives

**Author:** BenchChem Technical Support Team. **Date:** November 2025

## Compound of Interest

Compound Name: 1,1-Diphenylbutane

Cat. No.: B1605752

[Get Quote](#)

For researchers, scientists, and professionals in drug development, sourcing the right chemical compounds is a critical first step in the journey of discovery. This technical guide addresses the commercial availability of **1,1-Diphenylbutane** for research purposes. Our investigation reveals that **1,1-Diphenylbutane** is not readily available from commercial suppliers. However, a range of its isomers and derivatives are accessible. This guide provides a comprehensive overview of these alternatives, their suppliers, and relevant technical data to aid in your research endeavors.

## Commercially Available Diphenylbutane Isomers and Derivatives

While the direct procurement of **1,1-Diphenylbutane** for research is not feasible, several structural isomers and derivatives can be sourced from various chemical suppliers. These compounds offer alternative scaffolds for chemical synthesis and biological screening. The following table summarizes the available compounds, their key properties, and identifies some commercial suppliers.

Compound Name	CAS Number	Molecular Formula	Molecular Weight ( g/mol )	Reputable Suppliers
1,3-Diphenylbutane	1520-44-1	C <sub>16</sub> H <sub>18</sub>	210.32	Pharmaffiliates, Fluorochem, Benchchem, LGC Standards
1,4-Diphenylbutane	1083-56-3	C <sub>16</sub> H <sub>18</sub>	210.31	Sigma-Aldrich, Sarchem Labs, BOC Sciences, Simson Pharma, ChemicalBook, Biosynth
1,1-Diphenylbutane-1,2-diol	108843-02-3	C <sub>16</sub> H <sub>18</sub> O <sub>2</sub>	242.31	Sigma-Aldrich
1,1-Diphenylbutane-1,4-diol	1023-94-5	C <sub>16</sub> H <sub>18</sub> O <sub>2</sub>	242.31	Sigma-Aldrich, Parchem, ChemicalRegister, Benchchem

## Representative Experimental Protocol: Synthesis of 1,1-Diphenylbutane-1,4-diol

Due to the absence of commercially available **1,1-Diphenylbutane**, a specific experimental protocol for its direct use is unavailable. Instead, this section details a representative synthetic protocol for a related, commercially available derivative: **1,1-Diphenylbutane-1,4-diol**. This synthesis provides a practical example of how a researcher might prepare a diphenylbutane derivative in a laboratory setting.

Objective: To synthesize **1,1-Diphenylbutane-1,4-diol** from  $\gamma$ -butyrolactone and a Grignard reagent.

Materials:

- $\gamma$ -butyrolactone
- 2 M solution of phenylmagnesium bromide in Tetrahydrofuran (THF)
- Anhydrous THF
- Saturated aqueous ammonium chloride solution
- 2 N hydrochloric acid
- Ethyl acetate
- Anhydrous sodium sulfate
- Round-bottom flask
- Dropping funnel
- Magnetic stirrer
- Separatory funnel
- Rotary evaporator

Procedure:

- To a solution of 4.33 g (50.3 mmol) of  $\gamma$ -butyrolactone in 60 ml of anhydrous THF, add 60 ml (120 mmol) of a 2 M solution of phenylmagnesium bromide in THF dropwise over 50 minutes.
- Stir the reaction mixture at room temperature overnight.
- Quench the reaction by the dropwise addition of a saturated aqueous ammonium chloride solution, followed by 2 N hydrochloric acid.
- Extract the aqueous layer with ethyl acetate.
- Dry the combined organic layers over anhydrous sodium sulfate.

- Concentrate the organic phase under reduced pressure using a rotary evaporator to yield the crude product.
- The crude **1,1-Diphenylbutane-1,4-diol** can be further purified by recrystallization or column chromatography.

## Visualizing the Workflow

To clearly illustrate the experimental process, the following diagrams outline the logical flow of the synthesis and a general workflow for sourcing and utilizing a research chemical.

Caption: Synthetic workflow for **1,1-Diphenylbutane-1,4-diol**.

Caption: General workflow for sourcing and using a research chemical.

- To cite this document: BenchChem. [Navigating the Research Chemical Landscape: A Guide to Diphenylbutane Isomers and Derivatives]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1605752#commercial-suppliers-of-1-1-diphenylbutane-for-research>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)